

Preparing AMG-47a Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: AMG-47a

Cat. No.: B1667034

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Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of **AMG-47a** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent. **AMG-47a** is a potent, orally bioavailable inhibitor of Lymphocyte-specific protein tyrosine kinase (Lck), Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), p38 α , and Janus kinase 3 (JAK3). [1] Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results in both in vitro and in vivo studies. This guide outlines the physicochemical properties of **AMG-47a**, a detailed protocol for stock solution preparation, stability and storage recommendations, and a brief overview of its mechanism of action with an illustrative signaling pathway.

Physicochemical Properties and Solubility

Proper preparation of **AMG-47a** solutions begins with an understanding of its fundamental chemical and physical characteristics. This data is crucial for accurate calculations and ensuring the compound remains in solution.

Property	Value	Source
CAS Number	882663-88-9	[1]
Molecular Formula	C ₂₉ H ₂₈ F ₃ N ₅ O ₂	[1]
Molecular Weight	535.56 g/mol	[2]
Appearance	Crystalline solid	[1]
Solubility in DMSO	≥ 34 mg/mL (approximately 63.48 mM)	[2][3][4]
Other Solubilities	DMF: 25 mg/mL, Ethanol: 25 mg/mL, Ethanol:PBS (pH 7.2) (1:2): 0.33 mg/mL, Water: Insoluble	[1][5]

Note: The solubility of **AMG-47a** in DMSO can be significantly impacted by moisture. It is highly recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[3][5]

Experimental Protocol: Preparation of a 10 mM AMG-47a Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **AMG-47a** in DMSO. The principles can be adapted to prepare other concentrations as required.

Materials and Equipment:

- **AMG-47a** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

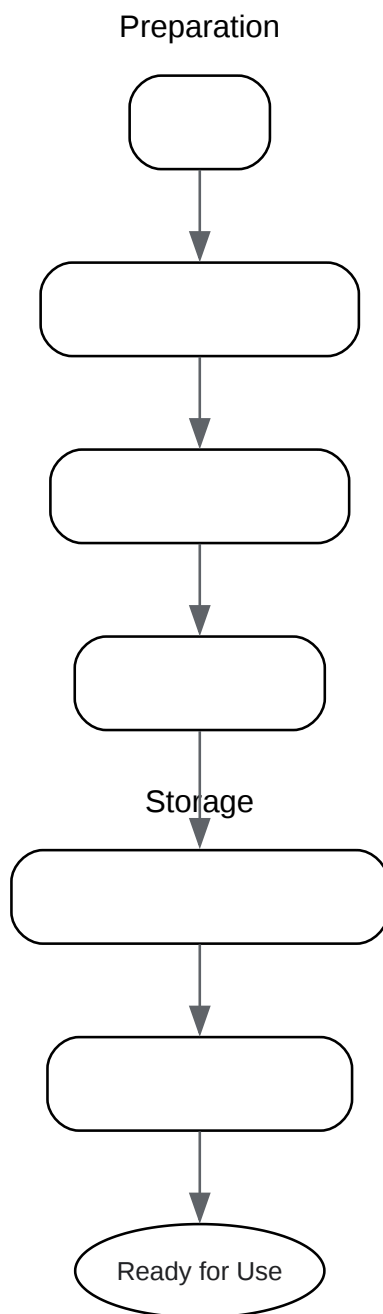
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weighing Preparation: Ensure the analytical balance is calibrated and level. Place a sterile microcentrifuge tube on the balance and tare it.
- Weighing **AMG-47a**: Carefully weigh the desired amount of **AMG-47a** powder into the tared tube. To prepare 1 mL of a 10 mM stock solution, you will need 5.36 mg of **AMG-47a**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 535.56 \text{ g/mol} = 5.3556 \text{ mg}$
- Adding DMSO: Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the tube containing the **AMG-47a** powder. For a 10 mM solution from 5.36 mg, you would add 1 mL of DMSO.
- Dissolution: Close the tube securely and vortex the solution until the **AMG-47a** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary, but ensure the compound's stability at elevated temperatures is considered.
- Aliquotting: To avoid repeated freeze-thaw cycles which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[3]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2][3] Clearly label all tubes with the compound name, concentration, solvent, and date of preparation.

Experimental Workflow Diagram:

Workflow for Preparing AMG-47a Stock Solution



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Caption: A flowchart illustrating the key steps for preparing and storing **AMG-47a** stock solution.

Stability and Storage

Proper storage is paramount to maintaining the integrity and activity of the **AMG-47a** stock solution.

Storage Condition	Duration	Recommendations
-20°C	Up to 1 month	Recommended for short-term storage. [2] [3]
-80°C	Up to 6 months	Recommended for long-term storage. [2] [3]
Freeze-Thaw Cycles	Minimize	Repeated freeze-thaw cycles should be avoided to prevent degradation. Aliquotting is essential. [3]
Light Exposure	Minimize	While not explicitly stated for AMG-47a, it is good practice to protect solutions from light.

Studies on compound stability in DMSO suggest that most compounds are stable, but factors like water content can lead to degradation.[\[6\]](#)[\[7\]](#) Therefore, using anhydrous DMSO and proper storage techniques are critical.

Mechanism of Action and Signaling Pathway

AMG-47a is a multi-kinase inhibitor with potent activity against several key signaling proteins.

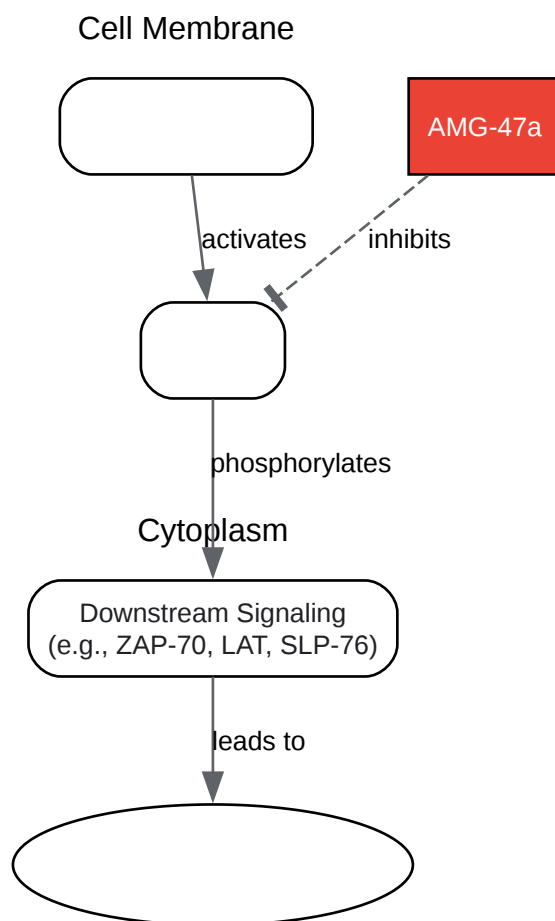
Target Kinase	IC ₅₀ Value
Lck	0.2 nM
VEGFR2	1 nM
p38α	3 nM
JAK3	72 nM
Src	2 nM

Data sourced from Cayman Chemical and MedChemExpress.[\[1\]](#)[\[2\]](#)

The primary target, Lck, is a critical enzyme in T-cell activation. It is involved in the initial phosphorylation events following T-cell receptor (TCR) engagement, leading to a downstream signaling cascade that results in T-cell proliferation and cytokine production.[\[8\]](#)[\[9\]](#) By inhibiting Lck, **AMG-47a** can suppress T-cell mediated immune responses, giving it anti-inflammatory properties.[\[5\]](#) Its inhibitory action on VEGFR2 also suggests a role in angiogenesis.

Simplified Lck Signaling Pathway:

Simplified Lck Signaling Pathway and Inhibition by AMG-47a

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Caption: Inhibition of the Lck signaling cascade by **AMG-47a**, preventing T-cell activation.

Conclusion

This application note provides a standardized protocol for the preparation of **AMG-47a** stock solutions in DMSO, which is essential for achieving accurate and reproducible results in research settings. By adhering to these guidelines for preparation, storage, and handling, researchers can ensure the quality and integrity of their experimental compound.

Understanding the mechanism of action of **AMG-47a** as a multi-kinase inhibitor, particularly of the Lck signaling pathway, is fundamental to its application in studies related to immunology, inflammation, and oncology.

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